

An In-depth Technical Guide to Trans-diamminediiodoplatinum(II)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans-Diamminediiodoplatinum(II)*

Cat. No.: B3419856

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

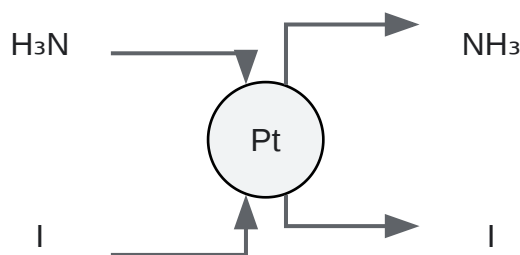
This technical guide provides a comprehensive overview of **trans-diamminediiodoplatinum(II)**, a coordination complex of platinum. This document details its chemical formula, structure, physicochemical properties, and relevant experimental protocols.

Chemical Formula and Structure

Trans-diamminediiodoplatinum(II) is a platinum(II) complex with the chemical formula $\text{Pt}(\text{NH}_3)_2\text{I}_2$.^[1] It is the trans isomer of diamminediiodoplatinum(II), meaning the two ammine (NH_3) ligands and the two iodo (I) ligands are positioned on opposite sides of the central platinum atom.^[2]

The complex exhibits a square planar geometry, a common coordination geometry for platinum(II) complexes. In this arrangement, the platinum atom is at the center of a square, with the four ligands at the corners. The existence of two distinct isomers, cis and trans, for complexes like $\text{PtCl}_2(\text{NH}_3)_2$ was pivotal in Alfred Werner's development of coordination theory.^[2]

The structure of **trans-diamminediiodoplatinum(II)** is characterized by the platinum atom being bonded to two nitrogen atoms from the ammine ligands and two iodine atoms from the iodo ligands.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **trans-diamminediiodoplatinum(II)**.

Physicochemical Properties

A summary of the key physicochemical properties of **trans-diamminediiodoplatinum(II)** is presented in the table below.

Property	Value	Reference
Chemical Formula	H ₆ I ₂ N ₂ Pt	[1]
Molecular Weight	482.95 g/mol	[3]
Appearance	Yellow solid	[1]
CAS Number	13841-96-8	[1]
Isomeric Form	trans	[1]

Experimental Protocols

Synthesis of Trans-diamminediiodoplatinum(II)

The synthesis of **trans-diamminediiodoplatinum(II)** can be achieved through a multi-step process that leverages the trans effect. A general and widely adopted strategy for synthesizing trans-diamminediiodoplatinum(II) complexes is outlined below. This protocol is adapted from established methods for similar trans-platinum(II) complexes.[2][4]

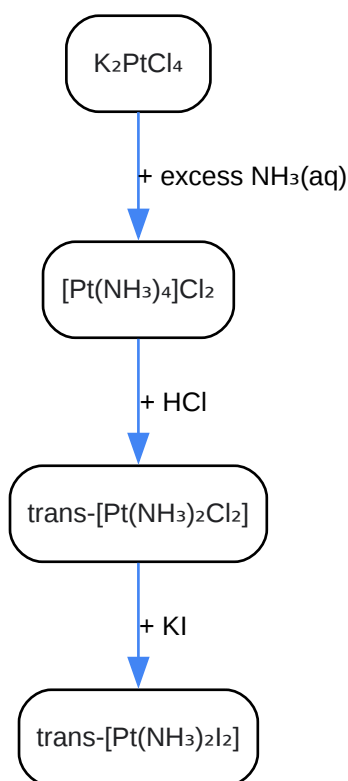
Materials:

- Potassium tetrachloroplatinate(II) (K_2PtCl_4)
- Concentrated aqueous ammonia (NH_3)
- Potassium iodide (KI)
- Hydrochloric acid (HCl)
- Distilled water
- Ethanol
- Ether

Procedure:

- Preparation of Tetrammineplatinum(II) chloride ($[Pt(NH_3)_4]Cl_2$):
 - Dissolve K_2PtCl_4 in distilled water.
 - To this solution, add an excess of concentrated aqueous ammonia.
 - Heat the mixture gently. The initial red-brown solution will turn colorless as the $[Pt(NH_3)_4]^{2+}$ complex forms.
 - Concentrate the solution by heating to induce crystallization of $[Pt(NH_3)_4]Cl_2$ upon cooling.
 - Filter the white crystals, wash with cold ethanol, and air dry.
- Conversion to Trans-diamminedichloroplatinum(II) ($[trans-Pt(NH_3)_2Cl_2]$):
 - Suspend the synthesized $[Pt(NH_3)_4]Cl_2$ in a minimal amount of distilled water.
 - Add concentrated hydrochloric acid to the suspension.
 - Heat the mixture. The white solid will gradually be replaced by a yellow precipitate of trans-diamminedichloroplatinum(II).[\[2\]](#)[\[4\]](#)

- Cool the mixture, filter the yellow solid, wash with distilled water, then ethanol, and finally ether. Air dry the product.
- Halide Exchange to form **Trans-diamminediiodoplatinum(II)**:
 - Suspend the trans-diamminedichloroplatinum(II) in distilled water.
 - Add a stoichiometric excess of potassium iodide (KI) dissolved in a minimal amount of water.
 - Heat the mixture with stirring. A color change from yellow to a deeper yellow or orange-yellow indicates the formation of the diiodo complex.
 - Continue heating for a sufficient time to ensure complete halide exchange.
 - Cool the mixture to room temperature and then in an ice bath to maximize precipitation.
 - Filter the resulting solid, wash with cold distilled water to remove unreacted KI and KCl, followed by a wash with ethanol and ether.
 - Dry the final product, **trans-diamminediiodoplatinum(II)**, in a desiccator.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **trans-diamminediiodoplatinum(II)**.

Characterization

Infrared (IR) Spectroscopy: IR spectroscopy can be used to confirm the presence of the ammine ligands and to distinguish between the cis and trans isomers. The Pt-N stretching and NH_3 rocking frequencies are sensitive to the geometry of the complex.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{195}Pt NMR spectroscopy is a powerful tool for characterizing platinum complexes. The chemical shift is highly sensitive to the coordination environment of the platinum nucleus.

X-ray Crystallography: Single-crystal X-ray diffraction provides the most definitive structural information, including bond lengths and angles. For the analogous trans-diamminedichloroplatinum(II), the Pt-N bond lengths are approximately 2.05 Å and the Pt-Cl bond lengths are around 2.32 Å.^{[5][6]} Similar values would be expected for the Pt-N bonds in the diiodo complex, with longer Pt-I bonds.

Biological Activity and Significance

While the cis-isomer of diamminedichloroplatinum(II), cisplatin, is a widely used anticancer drug, the trans-isomer, transplatin, is biologically inactive.[7][8] The inactivity of transplatin is attributed to its different mode of binding to DNA. Cisplatin primarily forms intrastrand crosslinks between adjacent purine bases on DNA, which creates a significant kink in the DNA structure that is poorly repaired by cellular mechanisms and ultimately triggers apoptosis.[7]

In contrast, transplatin binds to DNA to a lesser extent and forms different types of adducts, primarily interstrand crosslinks or monofunctional adducts, which are more readily repaired by the cell.[8][9] Consequently, it does not induce the same level of cytotoxic response. The diiodo analogue, **trans-diamminediiodoplatinum(II)**, is expected to have similar biological inactivity due to its trans geometry.

The study of trans-platinum complexes remains crucial for understanding the structure-activity relationships of platinum-based anticancer drugs and for designing new therapeutic agents that may overcome the limitations of existing drugs, such as drug resistance and side effects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Transplatin - Wikipedia [en.wikipedia.org]
- 3. cis-Diammine-diiodo platinum II | 13841-96-8 | FD21504 [biosynth.com]
- 4. Synthetic Methods for the Preparation of Platinum Anticancer Complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scispace.com [scispace.com]
- 6. The crystal structures of cis- and trans-dichlorodiammineplatinum(II) - Journal of the Chemical Society A: Inorganic, Physical, Theoretical (RSC Publishing) [pubs.rsc.org]

- 7. The chemical and biological effects of cis-dichlorodiammineplatinum (II), an antitumor agent, on DNA [pubmed.ncbi.nlm.nih.gov]
- 8. Sequence-dependent termination of in vitro DNA synthesis by cis- and trans-diamminedichloroplatinum (II) - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Trans-diamminediiodoplatinum(II)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3419856#trans-diamminediiodoplatinum-ii-chemical-formula-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com